

Tozasertib solubility and storage conditions

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Tozasertib

CAS No.: 639089-54-6

Cat. No.: S548313

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Physical Properties & Storage

The table below summarizes the key physical properties and storage conditions for **Tozasertib** as provided by chemical suppliers and research literature.

| Property | Specification |
|--------------------|---|
| Molecular Weight | 464.59 g/mol [1] [2] [3] |
| Molecular Formula | C ₂₃ H ₂₈ N ₈ O ₅ [2] [3] |
| CAS Number | 639089-54-6 [2] [3] [4] |
| Form | Off-white to white solid [2] [3] |
| Solubility (DMSO) | ~40 mg/mL (86.1 mM) [3] to >100 mg/mL [4] |
| Purity | ≥ 99% by HPLC [1] [2] [3] |
| Storage (Powder) | -20°C, in a desiccated environment [2] [3] [4] |
| Stability (Powder) | Stable for at least 1 year as supplied [2] |
| Storage (Solution) | -20°C [2] or -80°C [3] |

| Property | Specification |
|----------------------|-------------------------------------|
| Stability (Solution) | Up to 3 months in DMSO at -20°C [2] |

Solubility and In Vivo Formulation Guide

For laboratory use, **Tozasertib** is most commonly dissolved in DMSO to create a concentrated stock solution. When preparing solutions for experiments, warming the tube to 37°C and brief sonication in an ultrasonic bath are recommended to achieve a higher solubility and a clear solution [4].

For animal studies, a common in vivo formulation is prepared by sequentially adding solvents to create a solution of **2 mg/mL** in a mixture of **10% DMSO + 40% PEG 300 + 5% Tween 80 + 45% Saline**. It is advised to prepare this working solution immediately before use [3].

Example Experimental Protocol

The following is a detailed methodology for evaluating **Tozasertib**'s anti-tumor effects in a melanoma mouse model, as cited from recent research [5].

1. Cell Line and Culture

- **Cell Line:** B16F10 mouse melanoma cells.
- **Culture Conditions:** Grow cells in Dulbecco's Modified Eagle Medium (DMEM) supplemented with 10% Fetal Bovine Serum (FBS). Maintain cultures at 37°C in a 5% CO₂ atmosphere.
- **Passaging:** Wash cells with 1x PBS and detach using 0.25% trypsin-EDTA [5].

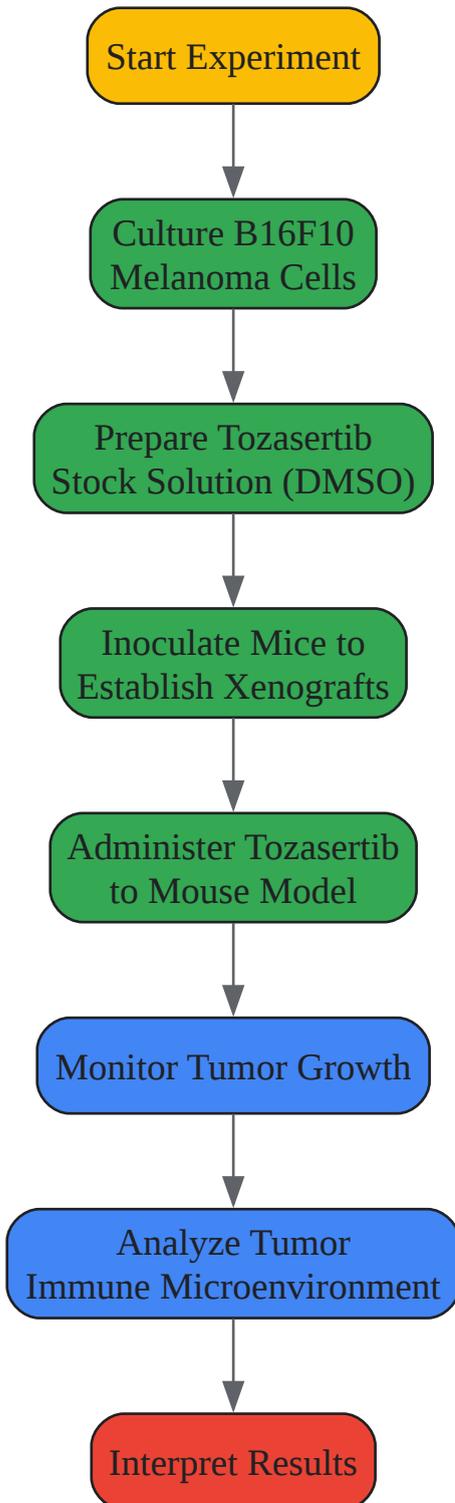
2. In Vivo Tumor Model and Dosing

- **Animal Model:** Mice inoculated with B16F10 melanoma cells to establish xenograft tumors.
- **Drug Preparation:** Dissolve **Tozasertib** in DMSO to create a 1 mM stock solution. Further dilute as needed for in vivo injection.
- **Treatment Regimen:** Administer **Tozasertib** to mice bearing melanoma xenografts. The treatment significantly inhibited tumor growth by modulating the tumor immune microenvironment [5].

3. Outcome Analysis

- **Tumor Growth Monitoring:** Measure tumor volumes regularly.
- **Mechanistic Investigation:** Analyze tumors for changes in immune cell populations (e.g., CD4+ Treg cells and CD8+ T cells) to understand the immunomodulatory effects of **Tozasertib** [5].

The workflow of this experiment can be visualized as follows:



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Frequently Asked Questions

Q1: What is the shelf life of a Tozasertib stock solution in DMSO? According to supplier data, a solution in DMSO can be stored at -20°C for up to 3 months [2]. For longer stability, storage at -80°C for up to 1 year is suggested [3].

Q2: Are there any special handling precautions for Tozasertib? While Material Safety Data Sheets (MSDS) should always be consulted for specific hazards, one supplier indicates that a Safety Data Sheet is available for the product [2]. Standard safe laboratory practices for handling chemical agents should be followed.

Q3: My Tozasertib solution has precipitated. What should I do? Briefly warm the vial to 37°C and shake it in an ultrasonic water bath to re-dissolve the compound [4]. Always inspect the solution visually before use.

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References

1. Tozasertib (VX-680) | Aurora Kinase inhibitor | Mechanism [selleckchem.com]
2. Tozasertib Supplier - Aurora kinase inhibitor [focusbiomolecules.com]
3. Tozasertib | Aurora Kinase | Autophagy [targetmol.com]
4. VX-680 (MK-0457, Tozasertib) - Aurora kinase inhibitor [biocrick.com]
5. Tozasertib activates anti-tumor immunity through decreasing ... [pmc.ncbi.nlm.nih.gov]

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